

Comprehensive Technical Guide: tert-Butyl 3-Aminocrotonate[1]

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Compound of Interest

Compound Name: *2-Butenoic acid, 3-amino-, 1,1-dimethylethyl ester*

Cat. No.: *B12340175*

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Executive Summary: Physical State & Critical Identifiers

tert-Butyl 3-aminocrotonate (CAS: 16052-66-7) is a specialized enamino ester widely utilized in the synthesis of 1,4-dihydropyridine calcium channel blockers (Hantzsch synthesis).[1]

Unlike its methyl analog, which is a stable high-melting solid, the tert-butyl ester is a low-melting solid with a melting point near human body temperature.[1] This unique physical property creates significant handling challenges, as the compound frequently exists as a supercooled liquid, a slush, or a solid depending on ambient transport and storage conditions. [1]

Property	Specification
CAS Number	16052-66-7
IUPAC Name	tert-butyl (Z)-3-aminobut-2-enoate
Melting Point	~38 – 39 °C (Low-melting solid)
Physical State (20 °C)	Solid (often supercooled liquid)
Appearance	White crystalline solid or pale yellow liquid
Molecular Formula	C ₈ H ₁₅ NO ₂
Molecular Weight	157.21 g/mol

Thermophysical Analysis & Structural Logic[1]

The Melting Point Anomaly

The melting point of tert-butyl 3-aminocrotonate (~38.6 °C) is significantly lower than that of methyl 3-aminocrotonate (81–85 °C).[1] This depression is counter-intuitive given the increased molecular weight but is explained by crystal lattice disruption:[1]

- **Steric Bulk:** The bulky tert-butyl group prevents the efficient, tight packing observed in the methyl ester's crystal lattice.[1]
- **Lattice Energy:** While the tert-butyl group adds van der Waals surface area, its globular shape creates voids in the crystal structure, lowering the lattice energy required to transition to the liquid phase.[1]

Stereochemistry: The Z-Isomer Dominance

Like most

-enamino esters, this compound exists predominantly as the (Z)-isomer.[1] This preference is thermodynamic, driven by a strong intramolecular hydrogen bond between the amine proton (N-H) and the carbonyl oxygen (C=O).[1]

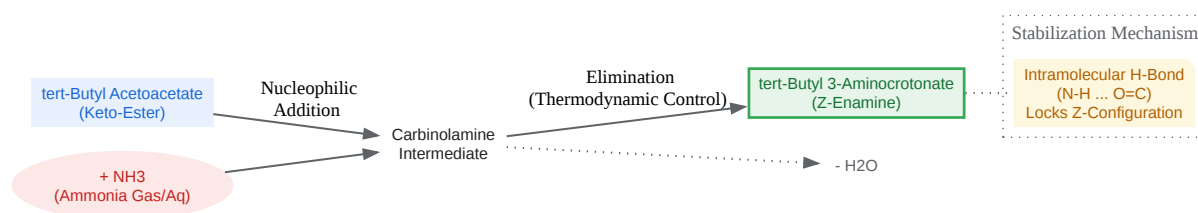
Key Insight for Spectroscopists: In

¹H NMR, the chelated N-H proton typically appears downfield (8.5–9.5 ppm, broad), while the olefinic proton is a sharp singlet.^[1] The tert-butyl group appears as a massive singlet (~1.4–1.5 ppm).^[1]

Synthesis & Reaction Mechanism^{[1][2]}

The synthesis typically involves the condensation of tert-butyl acetoacetate with ammonia.^[2] This reaction is reversible and sensitive to water, which can drive hydrolysis back to the starting keto-ester.^[1]

Reaction Pathway Diagram^[1]



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Caption: Synthesis pathway showing the conversion of the beta-keto ester to the enamine, stabilized by intramolecular hydrogen bonding which dictates the Z-isomer geometry.

Handling, Storage, and "Phase-State" Management^[1]

Expertise Note: The most common error in handling tert-butyl 3-aminocrotonate is assuming it is impure because it arrives as a liquid or a "slush."^[1]

The "Melt-Homogenize" Protocol

Because the compound melts near 38 °C, partial melting during transit can lead to phase separation where impurities (or hydrolysis products) concentrate in the liquid phase.[1]

Protocol:

- Inspection: If the material appears as a wet solid or biphasic mixture, do not sample directly.
- Total Melting: Place the sealed container in a water bath at 45 °C for 15–30 minutes until fully liquefied.
- Homogenization: Swirl the liquid gently to ensure homogeneity.
- Sampling/Aliquot: Remove the required amount while liquid.
- Re-solidification: Store the remaining material at 2–8 °C (Refrigerator) to return it to a solid state.

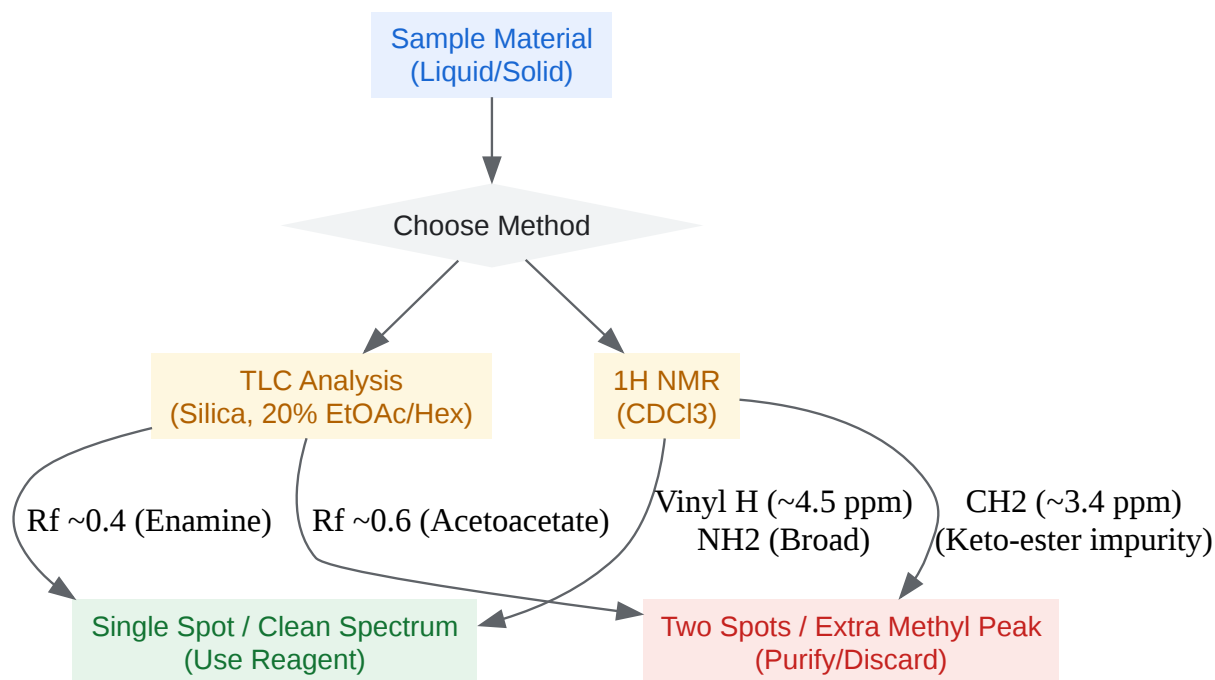
Storage Stability[1]

- Hydrolysis Risk: The enamine functionality is labile. Exposure to atmospheric moisture causes slow hydrolysis back to tert-butyl acetoacetate and ammonia.[1]
- Recommended Conditions: Store under inert gas (Argon/Nitrogen) at 2–8 °C.
- Shelf Life: Typically 6–12 months if strictly protected from moisture.

Quality Control & Analytical Verification

Before using this reagent in critical steps (e.g., GMP synthesis of dihydropyridines), verify its integrity using Thin Layer Chromatography (TLC) or NMR.[1]

QC Workflow Diagram



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Caption: Decision tree for validating reagent purity. Hydrolysis releases tert-butyl acetoacetate, detectable as a less polar spot on TLC or a methylene singlet in NMR.[1]

Diagnostic NMR Signals (CDCl₃)[1]

- Authentic Product:

4.50 (s, 1H, =CH-), 1.45 (s, 9H, t-Bu).

- Degradant (Acetoacetate):

3.39 (s, 2H, -CH₂-), 2.26 (s, 3H, CH₃-CO-).[1]

References

- PubChem. (2025).[3] Methyl 3-aminocrotonate (Analog Comparison). National Library of Medicine. Retrieved February 16, 2026, from [\[Link\]](#)[1]

- European Patent Office. (2018). Process for continuous flow synthesis of beta-amino crotonate (EP 2702035 B1). Retrieved February 16, 2026, from [\[Link\]](#)^[1]
- Molaid Chemicals. (2017). Synthesis and Properties of t-butyl 3-aminocrotonate (CAS 16052-66-7). Retrieved February 16, 2026, from [\[Link\]](#)^[1]

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Sources

- 1. CAS 16052-40-7: (1R,2S,5R)-5-Methyl-2-(1-methylethyl)cyclo... [\[cymitquimica.com\]](#)
- 2. Buy tert-Butyl 3-aminocrotonate (EVT-13275157) [\[evitachem.com\]](#)
- 3. tert-Butyl 3-aminopropanoate | C7H15NO2 | CID 4192171 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
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